

What are the physical and chemical properties of Ethyl (ethoxymethylene)cyanoacetate?

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Compound of Interest

Compound Name: Ethyl
(ethoxymethylene)cyanoacetate

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An In-depth Technical Guide on the Core Physical and Chemical Properties of **Ethyl (ethoxymethylene)cyanoacetate**

For Researchers, Scientists, and Drug Development Professionals

Introduction

Ethyl (ethoxymethylene)cyanoacetate (CAS No. 94-05-3) is a versatile organic compound widely utilized as a key intermediate in the synthesis of a diverse range of pharmaceutical and agrochemical products.^{[1][2][3]} Its unique molecular structure, featuring a cyano group, an ester, and an ethoxymethylene group, provides multiple reactive sites, making it an important building block in organic synthesis.^{[1][4]} This document provides a comprehensive overview of its physical and chemical properties, experimental protocols for its synthesis and key reactions, and a summary of its applications, particularly in drug development.

Physical Properties

Ethyl (ethoxymethylene)cyanoacetate is typically described as a colorless to pale yellow liquid or a white to light yellow crystalline solid, often with a distinctive fruity odor.^{[1][5][6]} There is some discrepancy in the reported melting point, with some sources indicating it is a liquid at room temperature and others classifying it as a low-melting solid. This suggests that it may exist as a supercooled liquid or that its physical state is highly sensitive to purity.

Table 1: Physical Properties of Ethyl (ethoxymethylene)cyanoacetate

Property	Value	References
Molecular Formula	C ₈ H ₁₁ NO ₃	[7][8][9]
Molecular Weight	169.18 g/mol	[1][6][9]
Appearance	Colorless to pale yellow liquid or white to yellow crystalline solid/powder	[1][5][8]
Odor	Fruity	[1]
Melting Point	47.0 - 53.0 °C	[6][7][8][10]
-10 °C	[5]	
Boiling Point	190-191 °C at 30 mmHg	[2][6][10]
305.1 °C at 760 mmHg	[7]	
Density	~1.1 g/cm ³	[5][7][10]
Solubility	Soluble in ethanol, ether, acetone, chloroform, methanol	[1][2][5]
Water: <0.01 g/L (20 °C)	[5][7]	
Flash Point	~130 °C (>230 °F)	[6][7][10]
Refractive Index	~1.452	[7][10]
LogP	0.70 - 0.99	[7][10]

Chemical Properties and Reactivity

The chemical reactivity of **Ethyl (ethoxymethylene)cyanoacetate** is defined by its three functional groups: the nitrile, the ester, and the activated carbon-carbon double bond. This trifunctional nature makes it a versatile precursor for synthesizing complex heterocyclic compounds, which are prevalent in many therapeutic agents.[3][4]

Key Chemical Characteristics:

- **Reactivity:** It serves as a crucial building block in condensation reactions, such as the Knoevenagel condensation, and undergoes nucleophilic addition reactions.[4][5] Depending on the reaction conditions, it can act as either a nucleophile or an electrophile.[5]
- **Applications in Synthesis:** It is a well-established intermediate in the production of various pharmaceuticals, including anti-inflammatory agents, and purine derivatives like theophylline and caffeine.[2][4][11] In the agrochemical industry, it is a precursor for herbicides and pesticides.[1][3]
- **Stability and Storage:** The compound is sensitive to moisture and can undergo hydrolysis to yield cyanoacetic acid and ethanol.[1][5] It is also sensitive to heat and may decompose at high temperatures.[5] Therefore, it should be stored in a cool, dry place under an inert atmosphere.[1][5]
- **Hazards and Incompatibility:** It is considered hazardous and may be harmful if swallowed, inhaled, or absorbed through the skin.[6] It is a skin, eye, and respiratory irritant and may cause sensitization.[9][12] It is incompatible with strong oxidizing agents, strong acids, strong bases, and strong reducing agents.[12] Hazardous decomposition products upon combustion include carbon monoxide, carbon dioxide, and nitrogen oxides.[12]

Experimental Protocols

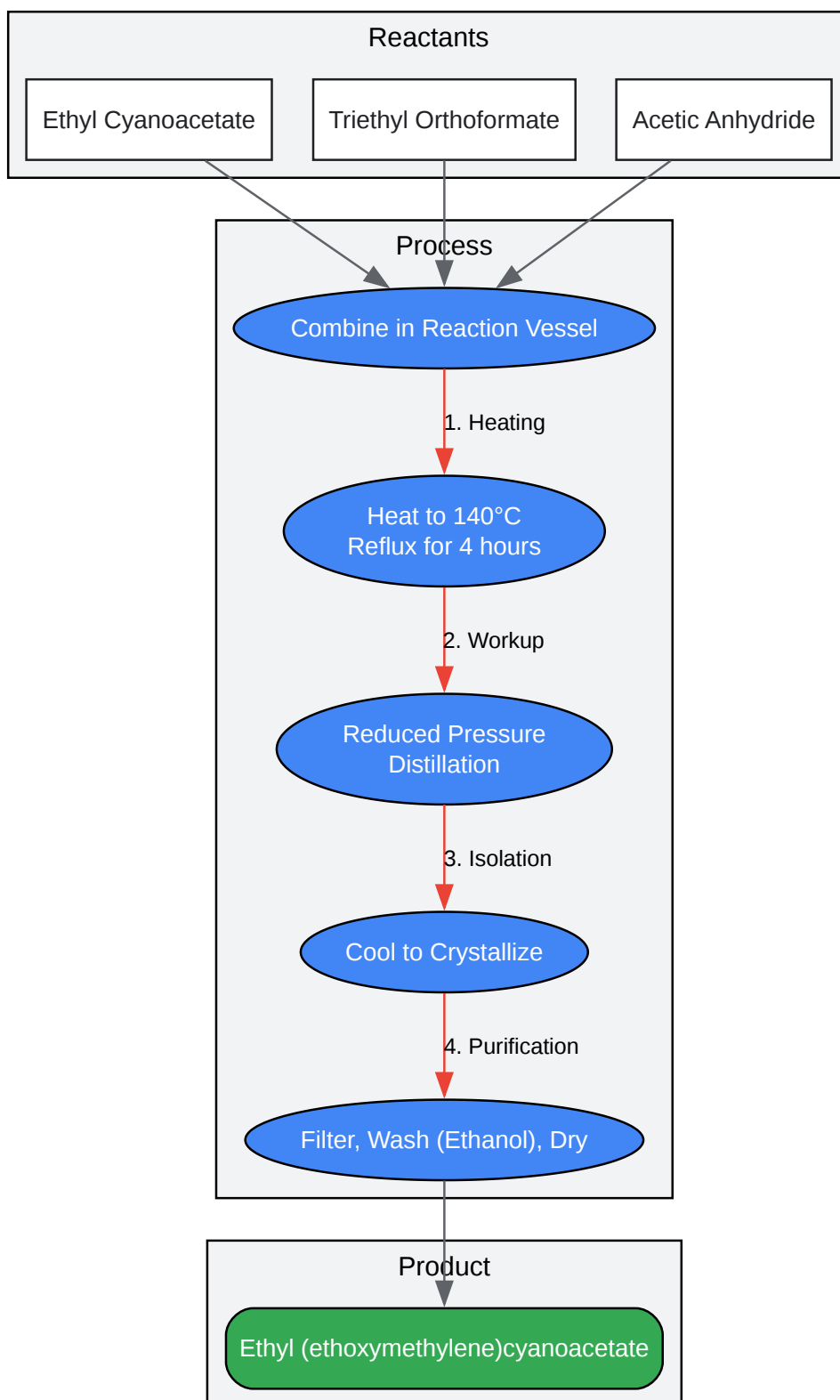
Synthesis of Ethyl (ethoxymethylene)cyanoacetate

A common laboratory-scale synthesis involves the reaction of ethyl cyanoacetate with triethyl orthoformate and acetic anhydride.[5]

Methodology:

- **Charging Reactants:** Ethyl cyanoacetate, triethyl orthoformate, and acetic anhydride are added sequentially to a suitable reaction vessel equipped with a stirrer and a reflux condenser.
- **Reaction:** The mixture is stirred and heated to approximately 140°C.
- **Reflux:** The reaction is allowed to reflux for a period of about 4 hours.

- Distillation: Following the reflux period, the reaction mixture is distilled under reduced pressure to remove volatile components until no more distillate is collected.
- Crystallization and Purification: The residue is cooled, which induces crystallization of the product. The solid product is then collected by filtration, washed with a small amount of cold ethanol, and dried to yield **Ethyl (ethoxymethylene)cynoacetate**.^[5]



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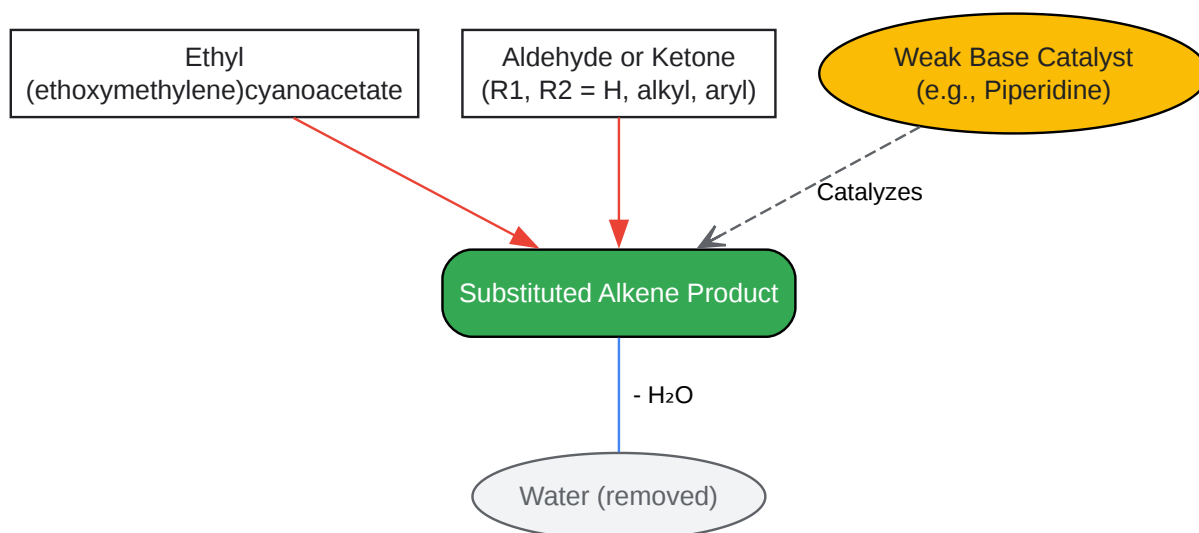
Caption: Workflow for the synthesis of **Ethyl (ethoxymethylene)cyanoacetate**.

Knoevenagel Condensation Reaction

Ethyl (ethoxymethylene)cyanoacetate is a classic substrate for the Knoevenagel condensation, a key carbon-carbon bond-forming reaction. This reaction is fundamental to its use in synthesizing more complex molecules.^{[13][14]}

General Methodology:

- **Setup:** A flask is charged with the aldehyde or ketone, **Ethyl (ethoxymethylene)cyanoacetate**, a catalytic amount of a weak base (e.g., piperidine or ammonium acetate), and a suitable solvent (e.g., benzene or toluene).^{[13][14]} The flask is often equipped with a Dean-Stark apparatus to remove the water formed during the reaction.
- **Reaction:** The mixture is heated to reflux. The progress of the reaction can be monitored by observing the amount of water collected in the trap.
- **Workup:** Once the reaction is complete, the mixture is cooled. An organic solvent may be added, and the solution is washed with water to remove the catalyst and any water-soluble byproducts.
- **Isolation:** The organic layer is dried, and the solvent is removed under reduced pressure. The resulting crude product can then be purified, typically by distillation or recrystallization.^[14]



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Caption: Generalized scheme of the Knoevenagel condensation reaction.

Spectral Data

Various spectral data are available for the characterization of **Ethyl (ethoxymethylene)cyanoacetate**. Spectroscopic techniques such as Nuclear Magnetic Resonance (NMR), Infrared (IR) spectroscopy, and Mass Spectrometry (MS) are routinely used to confirm its structure and purity.^{[9][10][15][16]} This data is publicly available in several chemical databases.

Table 2: Available Spectral Data

Technique	Description	References
¹ H NMR	Proton NMR spectra are available, typically recorded in CDCl ₃ .	^[10]
¹³ C NMR	Carbon-13 NMR spectra are available, typically recorded in CDCl ₃ .	^{[9][10]}
IR	Infrared spectra are available from various sampling methods (KBr disc, nujol mull, CCl ₄ solution, ATR).	^{[10][15][16]}
Mass Spec	Electron ionization (EI) mass spectra are available.	^{[9][10]}

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